

Ac-Pro-Gly-Pro-OH solubility and stock solution preparation guide

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Compound of Interest

Compound Name: *Ac-Pro-Gly-Pro-OH*

Cat. No.: *B1440302*

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Application Notes and Protocols: Ac-Pro-Gly-Pro-OH

For Researchers, Scientists, and Drug Development Professionals

Introduction

Ac-Pro-Gly-Pro-OH, also known as N-acetyl-Prolyl-Glycyl-Proline, is a tripeptide derived from the degradation of the extracellular matrix. It has garnered significant interest in biomedical research as a neutrophil chemoattractant and an agonist for the CXCR2 receptor.^[1] This peptide plays a role in inflammatory responses and has been identified as a potential biomarker and therapeutic target in neutrophilic inflammatory diseases.^[2] Proper handling, including accurate solubility assessment and stock solution preparation, is critical for obtaining reliable and reproducible experimental results.

Physicochemical Properties

Ac-Pro-Gly-Pro-OH is typically supplied as a white solid. Its molecular formula is $C_{14}H_{21}N_3O_5$, with a molecular weight of 311.34 g/mol.^[3]

Solubility Profile

Precise quantitative solubility data for **Ac-Pro-Gly-Pro-OH** in common laboratory solvents is not extensively published. A safety data sheet for N-acetyl-Pro-Gly-Pro Peptide indicates that

its solubility in water has not been determined.^[4] However, based on the solubility of structurally related peptides, such as H-Gly-Gly-Pro-OH which is highly soluble in water (≥ 100 mg/mL) and moderately soluble in DMSO (≥ 2.5 mg/mL), it is anticipated that **Ac-Pro-Gly-Pro-OH** will exhibit some degree of solubility in aqueous solutions and organic solvents like DMSO.^{[5][6]}

Table 1: Reported Solubility of **Ac-Pro-Gly-Pro-OH** and Related Peptides

Compound	Solvent	Reported Solubility
Ac-Pro-Gly-Pro-OH	Water	Not Determined ^[4]
H-Gly-Gly-Pro-OH	Water	≥ 100 mg/mL ^{[5][6]}
H-Gly-Gly-Pro-OH	DMSO	≥ 2.5 mg/mL ^{[5][6]}
H-Gly-Pro-Arg-Pro-OH	PBS (pH 7.2)	10 mg/mL ^[7]

Experimental Protocols

Protocol for Determining Solubility

Given the lack of specific solubility data, it is recommended to empirically determine the solubility of **Ac-Pro-Gly-Pro-OH** in the desired solvent before preparing a high-concentration stock solution.

Materials:

- **Ac-Pro-Gly-Pro-OH** powder
- Desired solvent (e.g., sterile deionized water, PBS, DMSO)
- Vortex mixer
- Ultrasonic bath
- Calibrated balance
- Microcentrifuge tubes

Procedure:

- Weigh out a small, precise amount of **Ac-Pro-Gly-Pro-OH** (e.g., 1 mg) into a microcentrifuge tube.
- Add a small, measured volume of the solvent (e.g., 100 μ L) to the tube.
- Vortex the tube for 30-60 seconds to facilitate dissolution.
- If the peptide does not fully dissolve, place the tube in an ultrasonic bath for 5-10 minutes. Gentle heating (to 37°C) can also be employed to aid solubility.
- Visually inspect the solution for any undissolved particles.
- If the solution is clear, the peptide is soluble at that concentration. You can proceed to add more peptide or note this as the minimum solubility.
- If particles remain, add another measured volume of solvent and repeat steps 3-5 until the peptide is fully dissolved.
- Record the final volume of solvent used to calculate the approximate solubility.

Protocol for Stock Solution Preparation

This protocol provides a general guideline for preparing a stock solution of **Ac-Pro-Gly-Pro-OH**. The choice of solvent and concentration should be guided by the experimental requirements and the determined solubility.

Materials:

- **Ac-Pro-Gly-Pro-OH** powder
- Appropriate solvent (e.g., sterile water, PBS, or DMSO)
- Sterile, nuclease-free microcentrifuge tubes or vials
- Calibrated balance
- Vortex mixer

- Ultrasonic bath (optional)
- Pipettes

Procedure:

- Aseptic Technique: Perform all steps under sterile conditions, particularly if the stock solution will be used in cell-based assays.
- Weighing: Tare a sterile microcentrifuge tube on a calibrated balance. Carefully weigh the desired amount of **Ac-Pro-Gly-Pro-OH** powder into the tube.
- Solvent Addition: Based on the desired stock concentration and the amount of peptide weighed, calculate the required volume of solvent. Add the appropriate volume of the chosen solvent to the tube. For peptides with unknown solubility, it is advisable to start with a slightly lower volume of solvent.
- Dissolution: Tightly cap the tube and vortex thoroughly for 1-2 minutes. If necessary, use an ultrasonic bath to aid dissolution.[\[5\]](#)[\[6\]](#)
- Visual Inspection: Ensure the solution is clear and free of any particulate matter. If precipitates are present, further vortexing, sonication, or the addition of a small amount of co-solvent (if compatible with the experiment) may be necessary.
- Aliquoting: To avoid repeated freeze-thaw cycles, which can degrade the peptide, it is highly recommended to aliquot the stock solution into smaller, single-use volumes in sterile tubes.[\[1\]](#)
- Storage: Store the aliquots at -20°C or -80°C. For long-term storage, -80°C is preferable. Stock solutions are typically stable for up to 1 month at -20°C and up to 6 months at -80°C.[\[1\]](#)

Visual Guides

Caption: Workflow for **Ac-Pro-Gly-Pro-OH** Stock Solution Preparation.

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